

A Senior Application Scientist's Perspective on a Versatile Chemical Intermediate

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Compound of Interest

Compound Name: 4-[(3-Chlorophenyl)
(hydroxy)methyl]benzotrile

CAS No.: 186000-52-2

Cat. No.: B180135

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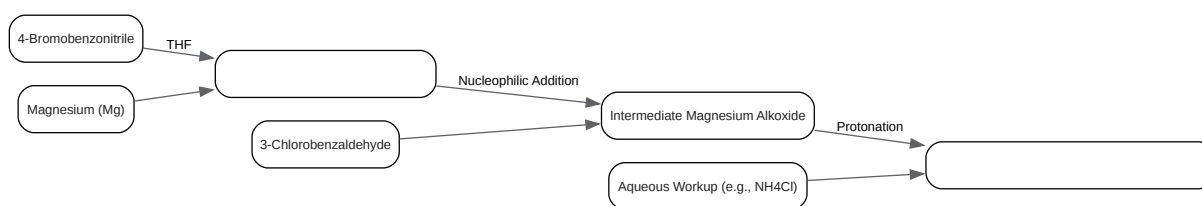
This technical guide provides a comprehensive overview of **4-[(3-Chlorophenyl)(hydroxy)methyl]benzotrile**, a chemical intermediate with significant potential in medicinal chemistry and materials science. This document, intended for researchers, scientists, and professionals in drug development, will delve into the molecule's core characteristics, plausible synthetic routes, and its prospective applications, all while grounding the discussion in established chemical principles.

Core Molecular Attributes

A foundational understanding of a molecule begins with its basic chemical identity.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₀ ClNO	[1]
Molecular Weight	243.69 g/mol	[1]
CAS Number	186000-52-2	[1]

The structure of **4-[(3-Chlorophenyl)(hydroxy)methyl]benzonitrile**, featuring a central carbinol connecting a 3-chlorophenyl group and a 4-cyanophenyl group, offers a unique combination of functional groups. The nitrile moiety is a versatile precursor for various nitrogen-containing heterocycles and can participate in a range of chemical transformations.[2] The presence of a chlorine atom on one of the phenyl rings can influence the molecule's electronic properties and provides a potential site for further functionalization through cross-coupling reactions.



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Caption: Proposed Grignard reaction workflow for the synthesis of the target molecule.

Detailed Experimental Protocol (Proposed)

This protocol is a generalized procedure based on established methodologies for Grignard reactions. Optimization of reaction conditions, such as temperature and reaction time, would be necessary to achieve high yields and purity.

- Preparation of the Grignard Reagent:
 - To a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium.
 - In the dropping funnel, place a solution of 4-bromobenzonitrile in anhydrous tetrahydrofuran (THF).

- Add a small portion of the 4-bromobenzonitrile solution to the magnesium and gently heat to initiate the reaction.
- Once the reaction begins (as evidenced by a color change and/or heat evolution), add the remaining 4-bromobenzonitrile solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional hour to ensure complete formation of the Grignard reagent, 4-cyanophenylmagnesium bromide.
- Reaction with the Aldehyde:
 - Cool the Grignard reagent solution to 0 °C in an ice bath.
 - In a separate flask, prepare a solution of 3-chlorobenzaldehyde in anhydrous THF.
 - Add the 3-chlorobenzaldehyde solution dropwise to the cooled Grignard reagent with vigorous stirring.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, or until thin-layer chromatography (TLC) indicates the consumption of the starting materials.
- Work-up and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Extract the aqueous layer with ethyl acetate.
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure to obtain the crude product.
 - Purify the crude product by column chromatography on silica gel to yield pure **4-[(3-Chlorophenyl)(hydroxy)methyl]benzonitrile**.

Physicochemical Properties and Characterization

The physicochemical properties of this compound are crucial for its handling, formulation, and biological activity. While experimental data is not publicly available, predictions can be made based on its structure.

Property	Predicted Value/Characteristic
Appearance	Likely a white to off-white solid
Solubility	Expected to be soluble in organic solvents like dichloromethane, ethyl acetate, and methanol; sparingly soluble in water.
Melting Point	Expected to be a crystalline solid with a defined melting point.

Analytical Characterization:

The identity and purity of the synthesized compound would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would confirm the connectivity of the atoms and the presence of the different functional groups.
- Infrared (IR) Spectroscopy: The IR spectrum would show characteristic absorption bands for the hydroxyl (-OH), nitrile (-C≡N), and aromatic (C-H and C=C) groups.
- Mass Spectrometry (MS): High-resolution mass spectrometry would confirm the molecular formula by providing an accurate mass measurement.

Applications in Drug Discovery and Development

The benzonitrile scaffold is a common feature in many pharmaceutical agents. The nitrile group can act as a bioisostere for other functional groups and can participate in key interactions with biological targets. [2] The presence of the 3-chlorophenyl group is also significant, as halogenated aromatic rings are prevalent in many marketed drugs. This substitution can enhance binding affinity to target proteins and improve pharmacokinetic properties.

Given these structural features, **4-[(3-Chlorophenyl)(hydroxy)methyl]benzotrile** is a promising building block for the synthesis of novel therapeutic agents, potentially in areas such as:

- **Enzyme Inhibitors:** The molecule could serve as a scaffold for the development of inhibitors for various enzymes, where the functional groups can be modified to achieve high potency and selectivity.
- **Receptor Modulators:** The diarylmethyl alcohol core is a common motif in compounds that modulate the activity of various receptors in the central nervous system and other tissues.
- **Antiviral and Anticancer Agents:** Substituted benzotriles have been explored for their potential as antiviral and anticancer drugs.

Conclusion

4-[(3-Chlorophenyl)(hydroxy)methyl]benzotrile is a molecule with considerable potential as a versatile intermediate in organic synthesis, particularly within the realm of medicinal chemistry. While specific experimental data for this compound is limited in the public domain, its synthesis is readily achievable through established synthetic methodologies such as the Grignard reaction. Its unique combination of a reactive nitrile group, a modifiable hydroxyl group, and a halogenated aromatic ring makes it an attractive starting point for the design and synthesis of novel, biologically active compounds. Further research into the synthesis and biological evaluation of derivatives of this molecule is warranted to fully explore its therapeutic potential.

References

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